

Physical and chemical properties of Pterisolic acid F

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Compound of Interest

Compound Name: *Pterisolic acid F*

Cat. No.: *B1151761*

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An In-depth Technical Guide to Pterisolic Acid F

For Researchers, Scientists, and Drug Development Professionals

Abstract

Pterisolic acid F is a naturally occurring ent-kaurane diterpenoid isolated from the fern *Pteris semipinnata*. This technical guide provides a comprehensive overview of its physical and chemical properties, including detailed spectral data for its structural elucidation. This document is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development who are interested in the potential applications of **Pterisolic acid F**.

Physicochemical Properties

Pterisolic acid F is a white amorphous powder.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₀ O ₆	[1]
Molecular Weight	366.45 g/mol	[1]
Appearance	White amorphous powder	[1]
Melting Point	225-227 °C	[1]
Optical Rotation	[α] ²⁰ _D -36.8 (c 0.1, MeOH)	[1]
UV (MeOH) λ _{max} (log ε)	204 (3.54) nm	[1]
IR (KBr) ν _{max}	3440, 2927, 1743, 1699, 1458, 1386, 1261, 1028 cm ⁻¹	[1]
HR-ESI-MS (m/z)	389.1935 [M+Na] ⁺ (Calcd. for C ₂₀ H ₃₀ O ₆ Na, 389.1940)	[1]
CAS Number	1401419-90-6	

Spectral Data

The structural elucidation of **Pterisolic acid F** was achieved through extensive spectroscopic analysis.[1] The detailed ¹H and ¹³C NMR data, recorded in CD₃OD, are presented below.

¹H NMR Data (500 MHz, CD₃OD)

Position	δ (ppm)	Multiplicity	J (Hz)
1 α	1.88	m	
1 β	0.95	m	
2 α	1.83	m	
2 β	1.65	m	
3 α	1.52	m	
3 β	1.41	m	
5	2.08	d	12.5
6 α	2.15	m	
6 β	1.69	m	
7 α	1.60	m	
7 β	1.50	m	
11 α	1.78	m	
11 β	1.63	m	
12 α	1.95	m	
12 β	1.75	m	
13	2.95	s	
14 α	2.20	d	12.0
14 β	1.85	d	12.0
17A	3.75	d	11.5
17B	3.65	d	11.5
18	1.25	s	
20	1.08	s	

Source:[1]

¹³C NMR Data (125 MHz, CD₃OD)

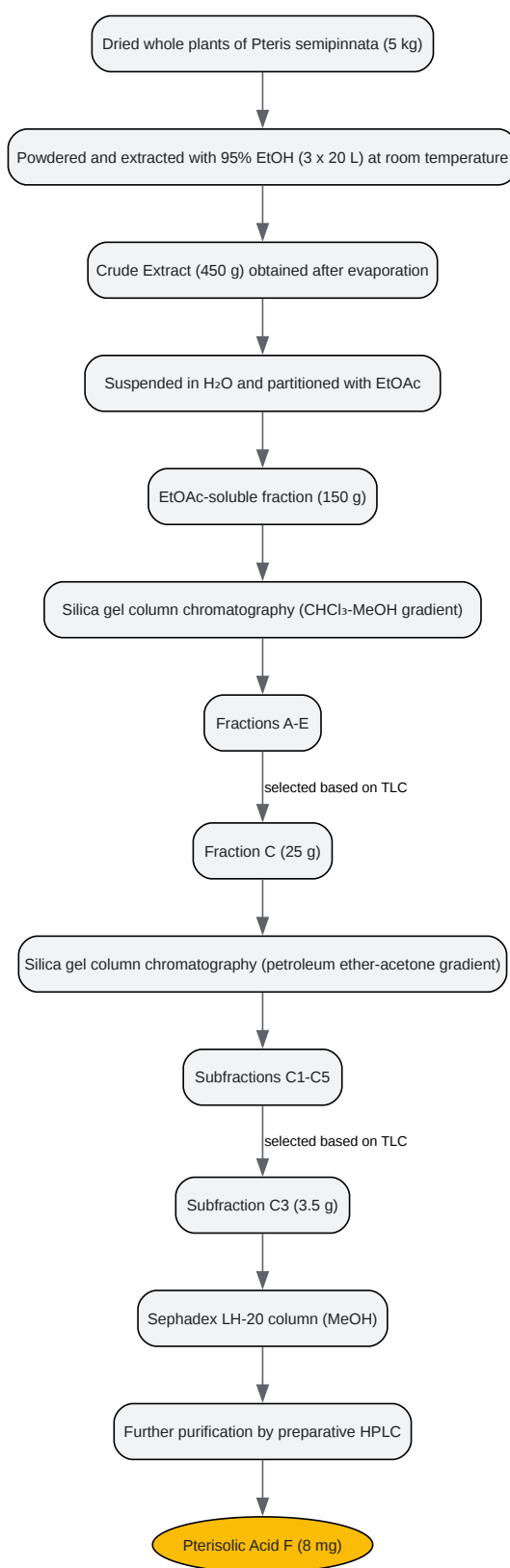
Position	δ (ppm)	Type
1	40.2	CH ₂
2	19.8	CH ₂
3	37.2	CH ₂
4	44.3	C
5	57.1	CH
6	23.2	CH ₂
7	42.1	CH ₂
8	54.8	C
9	78.2	C-OH
10	39.8	C
11	19.1	CH ₂
12	34.5	CH ₂
13	48.7	CH
14	38.9	CH ₂
15	218.1	C=O
16	85.1	C-OH
17	68.2	CH ₂ -OH
18	29.1	CH ₃
19	181.5	COOH
20	16.2	CH ₃

Source:[1]

Experimental Protocols

Extraction and Isolation of **Pterisolic Acid F**

The following workflow outlines the extraction and isolation process for **Pterisolic acid F** from *Pteris semipinnata*.



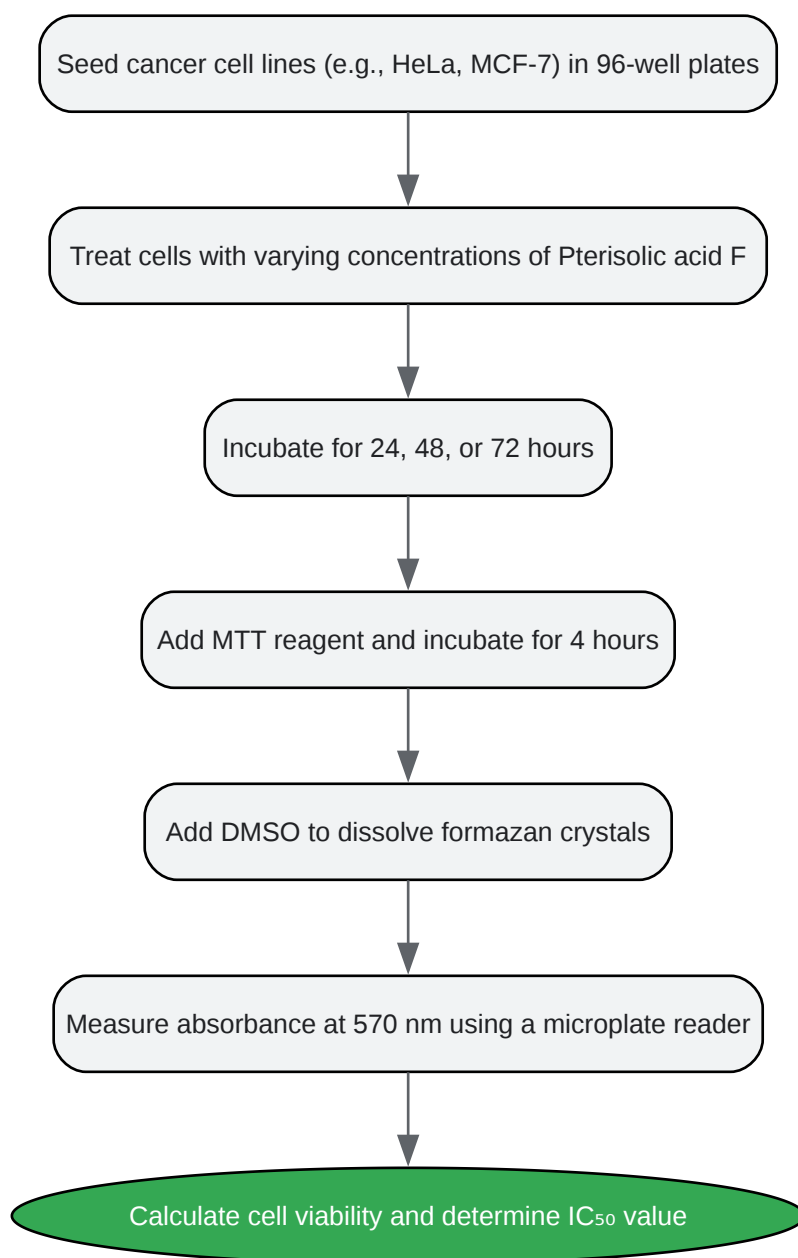
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Caption: Workflow for the extraction and isolation of **Pterisolic acid F**.

Biological Activity

Currently, there is a lack of specific studies on the biological activities of **Pterisolic acid F**. However, its structural class, the ent-kaurane diterpenoids, is known for a wide range of biological activities, including cytotoxic, anti-inflammatory, and antimicrobial effects. A related compound, Pterisolic acid B, also isolated from *Pteris semipinnata*, has been identified as a Nrf2 activator by targeting C171 within the Keap1-BTB domain. This suggests that **Pterisolic acid F** may also possess interesting biological properties that warrant further investigation.

The workflow for a general cytotoxicity assay is provided below as a potential starting point for biological evaluation.



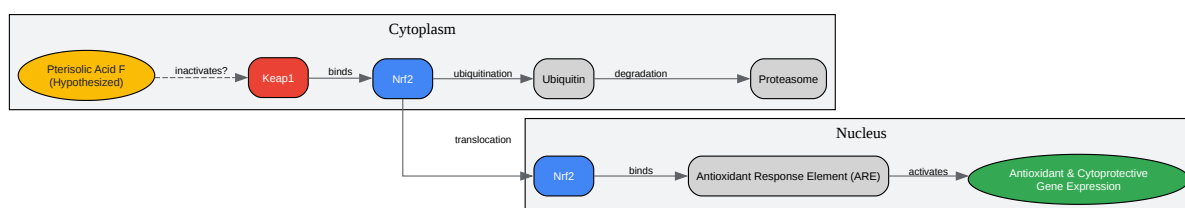
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Caption: General workflow for an MTT-based cytotoxicity assay.

Signaling Pathways

As the mechanism of action for **Pterisolic acid F** is currently unknown, no specific signaling pathways can be definitively associated with it. However, based on the activity of the related compound Pterisolic acid B, the Keap1-Nrf2 signaling pathway is a potential area of investigation.

The Keap1-Nrf2 pathway is a critical regulator of the cellular antioxidant response. Under normal conditions, Keap1 targets Nrf2 for ubiquitination and subsequent proteasomal degradation. Upon exposure to electrophiles or reactive oxygen species, Keap1 is modified, leading to the stabilization and nuclear translocation of Nrf2. In the nucleus, Nrf2 activates the transcription of antioxidant and cytoprotective genes.



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Caption: Hypothesized interaction with the Keap1-Nrf2 signaling pathway.

Conclusion

Pterisolic acid F is a well-characterized ent-kaurane diterpenoid with a defined chemical structure and physical properties. While its biological activities remain to be elucidated, its structural similarity to other bioactive natural products suggests it may hold significant therapeutic potential. This guide provides the necessary foundational information for researchers to embark on further investigation into the pharmacological properties and potential applications of this interesting natural compound.

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References

- 1. Pterisolic acids A-F, new ent-kaurane diterpenoids from the fern *Pteris semipinnata* - PubMed [pubmed.ncbi.nlm.nih.gov]
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